

Application Notes and Protocols for Greenhouse Efficacy Testing of Tridiphane

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Compound of Interest

Compound Name: *Tridiphane*

Cat. No.: B1213744

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Introduction

Tridiphane is a selective post-emergence herbicide primarily used for the control of annual grass weeds. Its mode of action involves the inhibition of meristematic activity in susceptible plant species. Notably, **tridiphane** also acts as a synergist with other herbicides, such as atrazine. This synergistic effect is achieved through the inhibition of glutathione S-transferase (GST), an enzyme responsible for detoxifying certain herbicides within the plant. By inhibiting GST, **tridiphane** effectively increases the concentration and persistence of the partner herbicide at its site of action, thereby enhancing its efficacy. These application notes provide a detailed protocol for conducting greenhouse experiments to evaluate the efficacy of **tridiphane** as a standalone herbicide on key grass weed species.

Objectives

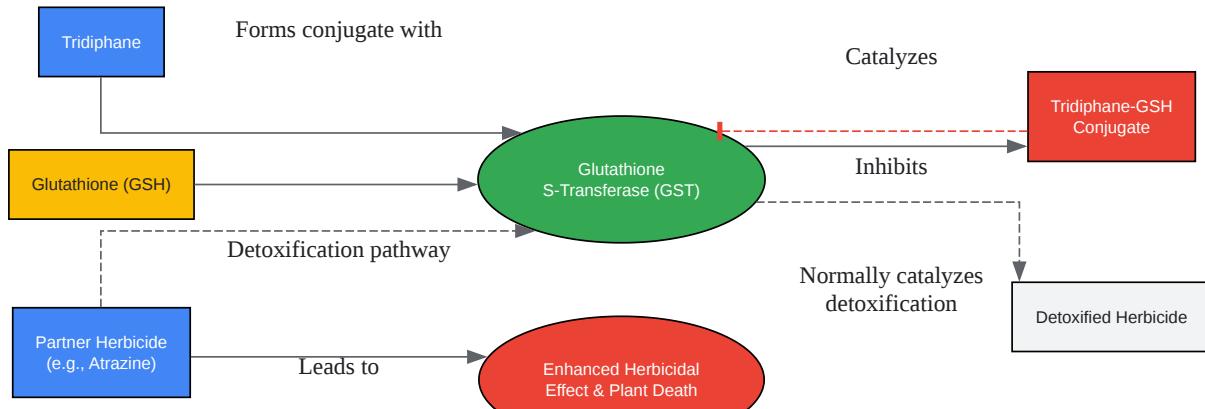
The primary objectives of the experimental protocols outlined below are:

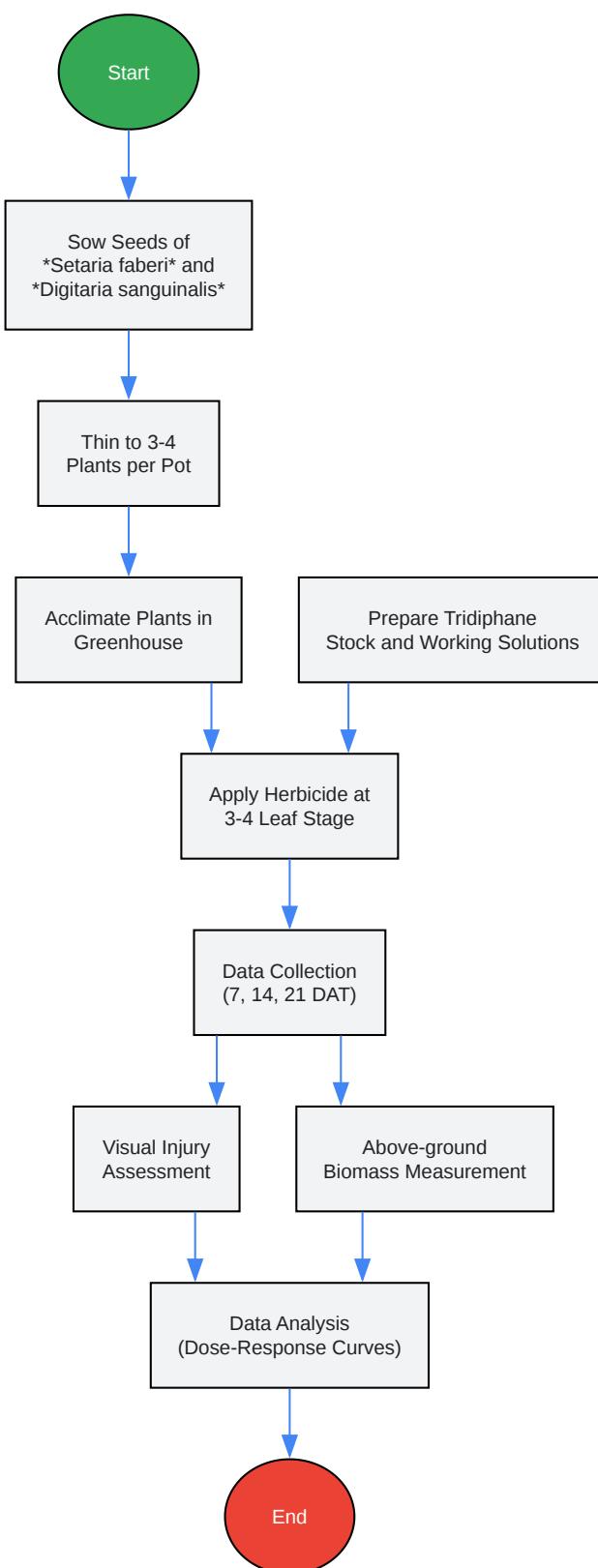
- To determine the dose-response relationship of **tridiphane** on *Setaria faberi* (giant foxtail) and *Digitaria sanguinalis* (large crabgrass) in a controlled greenhouse environment.
- To quantify the herbicidal efficacy of **tridiphane** through visual injury assessments and biomass reduction measurements.

- To establish a standardized methodology for the greenhouse screening of **tridiphane** and similar compounds.

Signaling Pathway of Tridiphane's Synergistic Action

Tridiphane's synergistic activity is primarily attributed to its inhibition of glutathione S-transferase (GST). In susceptible plants, GST catalyzes the conjugation of glutathione to herbicides like atrazine, rendering them non-toxic. **Tridiphane** itself is converted to a glutathione conjugate, which then acts as a potent inhibitor of GST. This prevents the detoxification of the partner herbicide, leading to increased phytotoxicity.





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